

A Comprehensive Spectroscopic Guide to Methyl 3-isocyanatobenzoate

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Compound of Interest

Compound Name: Methyl 3-isocyanatobenzoate

Cat. No.: B1585652

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Abstract

This technical guide provides a detailed spectroscopic analysis of **Methyl 3-isocyanatobenzoate** (CAS No: 41221-47-0; Molecular Formula: $C_9H_7NO_3$; Molecular Weight: 177.16 g/mol).^[1] As a key intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals, a thorough understanding of its structural and electronic properties is paramount for researchers and drug development professionals. This document outlines the fundamental principles and practical methodologies for the characterization of this compound using Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (1H and ^{13}C), and Mass Spectrometry (MS). We delve into the causal relationships behind spectral features, providing field-proven insights into data interpretation and experimental design.

Introduction: The Chemical Identity of Methyl 3-isocyanatobenzoate

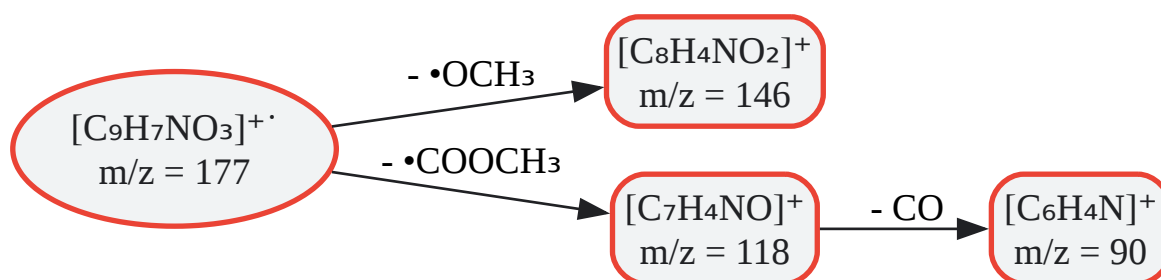
Methyl 3-isocyanatobenzoate is an aromatic compound containing both a methyl ester and a highly reactive isocyanate functional group. The isocyanate group makes the molecule susceptible to nucleophilic attack, a property harnessed in the synthesis of ureas, carbamates, and other derivatives. This reactivity also presents challenges in handling and analysis, necessitating careful experimental design to prevent degradation by atmospheric moisture. Spectroscopic analysis is therefore not only a tool for structural confirmation but also a critical component of quality control.

This guide is structured to provide both foundational knowledge and actionable protocols. Each section will detail the theoretical basis for the spectroscopic technique, a robust experimental workflow, and a comprehensive interpretation of the resulting data, grounded in authoritative sources.

Molecular Structure

The structural framework of **Methyl 3-isocyanatobenzoate** is fundamental to understanding its spectroscopic signature. The molecule consists of a benzene ring substituted at the 1 and 3 positions with a methoxycarbonyl group ($-\text{COOCH}_3$) and an isocyanato group ($-\text{N}=\text{C}=\text{O}$), respectively.

Diagram: Molecular Structure



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References

- 1. calpaclab.com [calpaclab.com]
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